

2-Chloro-4-iodo-5-(methoxymethoxy)pyridine material safety data sheet

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Compound of Interest

Compound Name: 2-Chloro-4-iodo-5-(methoxymethoxy)pyridine

CAS No.: 877133-57-8

Cat. No.: B1507372

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An In-Depth Technical Guide to the Safe Handling of **2-Chloro-4-iodo-5-(methoxymethoxy)pyridine**

Executive Summary

This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **2-Chloro-4-iodo-5-(methoxymethoxy)pyridine** (CAS No. 877133-57-8). Primarily used as a building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents, this compound presents specific hazards that necessitate rigorous safety protocols. The primary identified hazard is acute oral toxicity ("Harmful if swallowed").^[1] This document moves beyond a standard Material Safety Data Sheet (MSDS) to offer practical, field-proven insights for researchers and drug development professionals. It emphasizes understanding the chemical's reactivity, implementing appropriate engineering controls and personal protective equipment (PPE), and responding effectively to emergencies.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a chemical is the cornerstone of its safe and effective use in research. The properties of **2-Chloro-4-iodo-5-(methoxymethoxy)pyridine** dictate its behavior in various experimental settings, from solubility in reaction solvents to its potential for environmental distribution.

Structure and Key Features:

- IUPAC Name: **2-chloro-4-iodo-5-(methoxymethoxy)pyridine**[\[1\]](#)
- CAS Number: 877133-57-8[\[1\]](#)[\[2\]](#)
- Molecular Formula: $C_7H_7ClINO_2$ [\[1\]](#)
- Key Functional Groups: The molecule possesses a pyridine core, a common scaffold in medicinal chemistry. The chloro and iodo substituents are key reactive sites for cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig). The methoxymethoxy (MOM) ether serves as a protecting group for the hydroxyl functionality, which is typically stable under neutral and basic conditions but labile in acidic environments.

Physicochemical Data Summary:

Property	Value	Significance in a Research Context
Molecular Weight	299.49 g/mol [1]	Essential for stoichiometric calculations in reaction planning.
LogP	2.41[1]	The positive LogP value indicates moderate lipophilicity, suggesting good solubility in organic solvents like dichloromethane, ethyl acetate, and THF, but limited solubility in water. This is a key consideration for choosing reaction and extraction solvents.
Purity	≥95%[1]	Researchers should be aware that impurities may be present and could potentially influence reaction outcomes or toxicological profiles.

Hazard Identification and Toxicological Profile

The primary source of hazard information for this specific compound identifies it as harmful if ingested.[1] Due to the limited availability of detailed toxicological studies for this niche research chemical, a cautious approach informed by data on structurally similar halogenated pyridines is warranted.

GHS Classification and Labeling:

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	GHS07 (Harmful/Irritant)	Warning	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2 (Assumed)	GHS07 (Harmful/Irritant)	Warning	H315: Causes skin irritation (Assumed)[3]
Serious Eye Damage/Irritation	Category 2A (Assumed)	GHS07 (Harmful/Irritant)	Warning	H319: Causes serious eye irritation (Assumed)[3]

Note: Skin and eye irritation classifications are assumed based on the profiles of similar chlorinated and iodinated heterocyclic compounds, which frequently cause irritation upon contact.[3]

Toxicological Insights:

- **Oral Toxicity:** The "Harmful if swallowed" classification indicates that accidental ingestion of even small quantities could lead to adverse health effects.[1] The primary first aid response is to seek immediate medical attention and not to induce vomiting.[4]
- **Dermal and Ocular Exposure:** Halogenated aromatic compounds can be irritating and may be absorbed through the skin.[5][6] Chronic exposure or contact with mucous membranes (eyes) can lead to significant irritation.[5][6] Therefore, preventing direct contact is a critical safety objective.
- **Inhalation:** While the compound is a solid, handling it as a powder can generate dust. Inhalation of dust may cause respiratory tract irritation.[7][8]

Reactivity and Stability Profile

The reactivity of **2-Chloro-4-iodo-5-(methoxymethoxy)pyridine** is central to its utility as a chemical intermediate but also informs its storage and handling requirements.

- **Chemical Stability:** The product is expected to be stable under standard laboratory storage conditions (cool, dry, well-ventilated).[3] The MOM protecting group is sensitive to acidic conditions and will hydrolyze, liberating formaldehyde and methanol.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.[5][6]
 - **Strong Acids:** Will cleave the MOM ether, an often-intended reaction but a hazard if uncontrolled.
 - **Strong Oxidizing Agents:** Can lead to vigorous, exothermic reactions.
- **Hazardous Decomposition Products:** Upon combustion or thermal decomposition, the compound may release toxic and corrosive fumes, including nitrogen oxides (NO_x), carbon oxides (CO_x), hydrogen chloride (HCl), and hydrogen iodide (HI).

Safe Handling and Engineering Controls

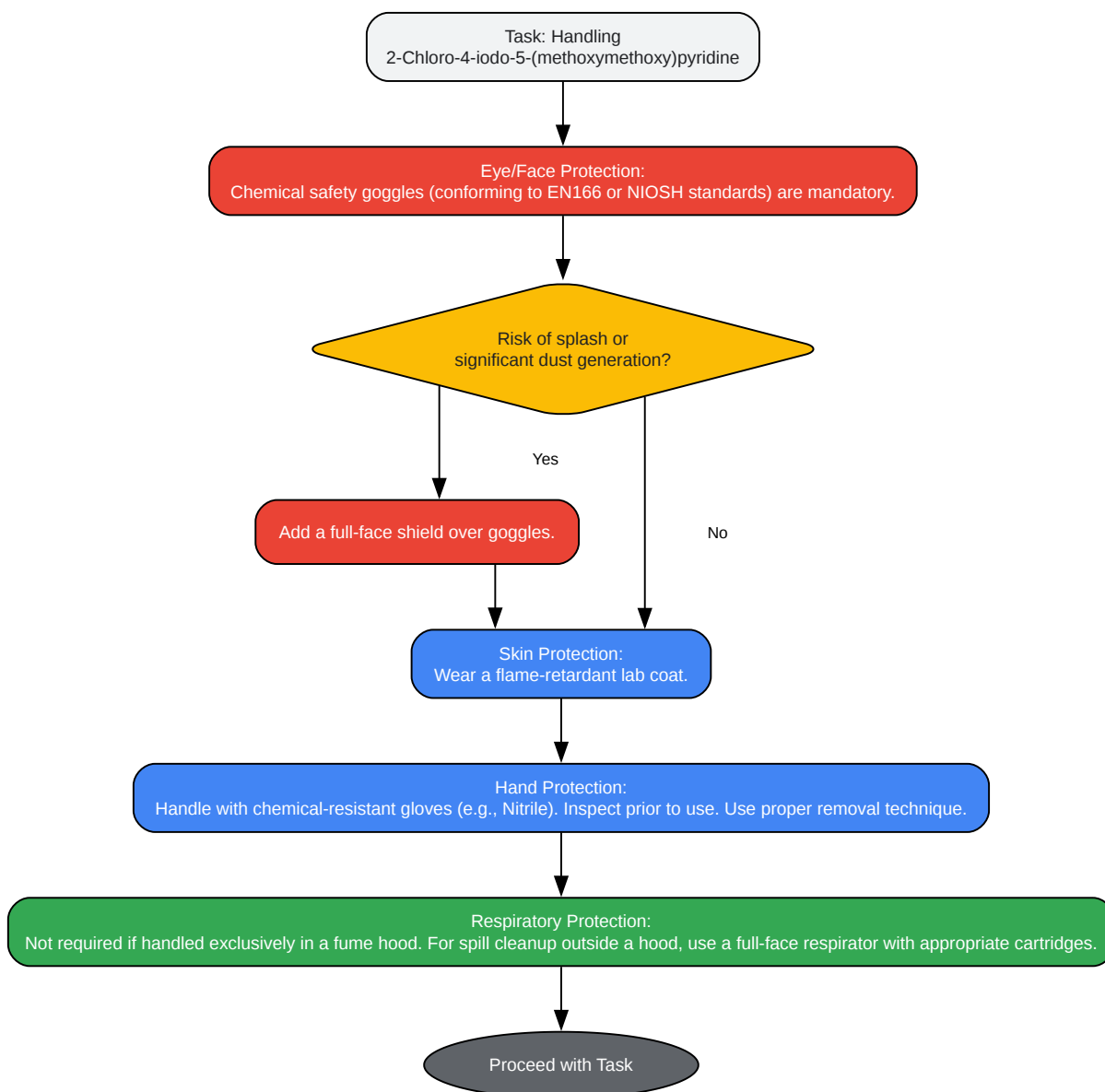
A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment, is essential for minimizing exposure.

Engineering Controls:

- **Ventilation:** All handling of this compound, including weighing and transfers, must be conducted in a properly functioning chemical fume hood to prevent inhalation of dust.[5][9]
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate vicinity of the workstation.[5]

Personal Protective Equipment (PPE) Selection Protocol:

The selection of appropriate PPE is critical. The following protocol should be followed:



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Caption: PPE selection workflow for handling the title compound.

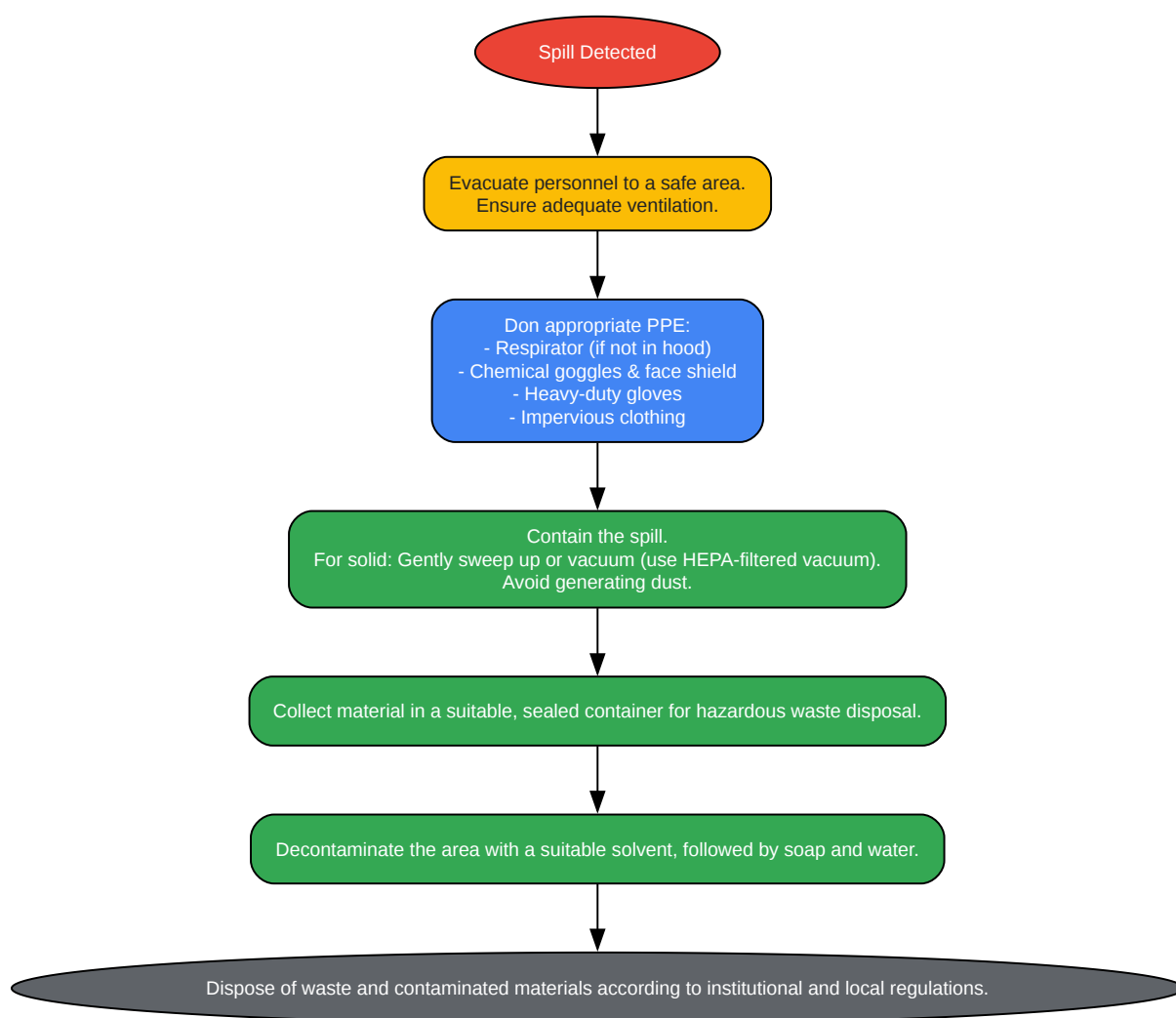
Hygiene Practices:

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
[4][9]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[3][5]
- Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.[5][7]

Emergency Procedures and First Aid

Rapid and correct response to an incident is critical to mitigating harm.

Emergency Response Workflow for Spills:



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Caption: Step-by-step workflow for responding to a chemical spill.

First Aid Measures:

- If Swallowed: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[1] Rinse mouth. Do NOT induce vomiting.[4]
- If on Skin: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with plenty of water.[1] If skin irritation occurs, get medical advice.[3]
- If in Eyes: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] If eye irritation persists, get medical advice.[10]
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[9]

Storage and Disposal Considerations

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3] Keep away from incompatible materials such as strong oxidizing agents.[3]
- Disposal: This material and its container must be disposed of as hazardous waste.[6] All waste disposal must be handled in accordance with local, state, and federal regulations. Do not allow this chemical to enter the environment.[10]

References

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